

2-Cyclopropyl-4-fluoroaniline as an intermediate for API synthesis

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Compound of Interest

Compound Name: 2-Cyclopropyl-4-fluoroaniline

CAS No.: 1250966-57-4

Cat. No.: B1453903

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Application Note: 2-Cyclopropyl-4-fluoroaniline in API Synthesis

Executive Summary

2-Cyclopropyl-4-fluoroaniline represents a "privileged structure" in modern medicinal chemistry, particularly for oncology and pain management pipelines. The orthogonal combination of the cyclopropyl group (providing metabolic stability and filling hydrophobic pockets) and the fluorine atom (modulating pKa and blocking metabolic oxidation) makes this intermediate critical for optimizing the pharmacokinetic (PK) profiles of small molecule inhibitors.

This guide details the robust synthesis of this intermediate via Suzuki-Miyaura cross-coupling and its downstream application in synthesizing Axl/Mer kinase inhibitors and Nav1.8 antagonists.

Chemical Profile & Structural Logic

Property	Specification
Chemical Name	2-Cyclopropyl-4-fluoroaniline
CAS Number	1250966-57-4
Molecular Formula	C ₉ H ₁₀ FN
Molecular Weight	151.18 g/mol
Appearance	Colorless to light yellow oil (oxidizes to brown upon air exposure)
Solubility	Soluble in DMSO, MeOH, DCM; Low water solubility
Key Structural Features	Ortho-Cyclopropyl: Restricts conformational rotation (atropisomerism control), enhances lipophilicity. Para-Fluoro: Blocks CYP450 metabolism at the reactive para-position, modulates aniline nucleophilicity. ^[1]

Structural Significance in Drug Design

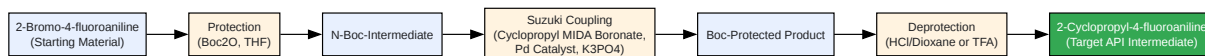
The ortho-cyclopropyl moiety is sterically demanding but chemically stable. In kinase inhibitors (e.g., Axl inhibitors), it forces the aniline nitrogen into a specific dihedral angle, optimizing hydrogen bonding with the kinase hinge region while the cyclopropyl ring fills the hydrophobic "gatekeeper" or solvent-front pockets.

Synthesis Protocol: The Protected Suzuki Route

Direct coupling of cyclopropylboronic acid to free halo-anilines is often plagued by catalyst poisoning (via the free amine) and protodeboronation. The industry-standard protocol utilizes a Boc-protected or Nitro-precursor strategy to ensure high yields.

Primary Route: Suzuki-Miyaura Coupling of N-Boc-2-bromo-4-fluoroaniline.

Workflow Diagram (Graphviz)



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Caption: Optimized 3-step synthesis preventing catalyst poisoning via amine protection.

Detailed Experimental Protocol

Scale: 10 mmol basis (adaptable to kg scale).

Step 1: Protection (If starting from free amine)

- Dissolve 2-bromo-4-fluoroaniline (1.90 g, 10 mmol) in anhydrous THF (20 mL).
- Add Di-tert-butyl dicarbonate (Boc₂O, 2.4 g, 11 mmol) and DMAP (catalytic, 5 mol%).
- Reflux for 2 hours until TLC confirms consumption of starting material.
- Concentrate and pass through a short silica plug. Yield: >95%.

Step 2: Suzuki-Miyaura Coupling (Critical Step)

Rationale: Cyclopropylboronic acids are unstable (protodeboronation). Using MIDA boronates or adding water/tricyclohexylphosphine ligands stabilizes the transmetallation step.

- Reagents:
 - Substrate: N-Boc-2-bromo-4-fluoroaniline (2.9 g, 10 mmol).
 - Boron Source: Cyclopropyl MIDA boronate (2.36 g, 12 mmol) OR Cyclopropylboronic acid (excess required if not MIDA).
 - Base: K₃PO₄ (6.36 g, 30 mmol).
 - Catalyst: Pd(OAc)₂ (5 mol%) + Tricyclohexylphosphine (PCy₃, 10 mol%) OR Pd(dppf)Cl₂.

[2]

- Solvent: Toluene : Water (4:1 ratio, degassed).
- Procedure:
 - Charge all solids into a reaction vessel under Argon.
 - Add degassed solvents.
 - Heat to 100°C with vigorous stirring for 12–16 hours.
 - Monitor: Check for disappearance of bromide. If stalled, add 0.2 eq more boronate.
- Workup:
 - Cool to RT, dilute with EtOAc, wash with brine.
 - Dry over Na₂SO₄ and concentrate.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Purify via flash chromatography (Hexane/EtOAc). Yield: ~80-85%.

Step 3: Deprotection

- Dissolve the coupled intermediate in 4M HCl in Dioxane (10 mL).
- Stir at RT for 2 hours (CO₂ evolution observed).
- Neutralize with sat. NaHCO₃, extract with DCM.
- Final Product: **2-Cyclopropyl-4-fluoroaniline** obtained as a pale oil.

Downstream Application: Axl/Mer Kinase Inhibitor Synthesis

This intermediate is specifically used to synthesize "Type II" kinase inhibitors where the aniline forms the "tail" extending into the solvent-exposed region.

Target Molecule Class: 1,1-Dicarboxamide derivatives (e.g., Axl inhibitors described in WO2019148044).

Reaction Logic: Urea/Amide Formation

The steric bulk of the ortho-cyclopropyl group reduces the nucleophilicity of the aniline amine. Standard coupling reagents (EDC/HOBt) may be too slow. Activation via Isocyanates or 4-Nitrophenyl chloroformates is recommended.

Protocol: Urea Linkage Formation

- Activation: React the scaffold core (e.g., a quinoline-carboxylic acid derivative) with Diphenylphosphoryl azide (DPPA) and TEA in toluene at 90°C to generate the isocyanate in situ (Curtius Rearrangement).
- Coupling:
 - Cool the isocyanate solution to 0°C.
 - Add **2-Cyclopropyl-4-fluoroaniline** (1.1 eq) dissolved in DCM.
 - Add base (DIPEA, 2.0 eq).
- Reaction: Stir at RT for 4–12 hours. The urea product will often precipitate or can be isolated via aqueous workup.

Critical Process Parameters (CPPs) & Troubleshooting

Parameter	Risk	Mitigation Strategy
Protodeboronation	Cyclopropylboronic acid degrades to cyclopropane gas + boric acid before coupling.	Use MIDA boronates (slow release) or maintain high water content (4:1 Toluene/Water) to solubilize the inorganic base and accelerate transmetallation.
Catalyst Poisoning	Free amine binds Pd, killing the catalytic cycle.	Mandatory Protection (Boc or Acetyl) or use of the Nitro-precursor followed by reduction.
Oxidation	Aniline oxidizes to colored impurities (quinones).	Store under Argon at 4°C. Use antioxidant (e.g., BHT) in storage solvents if permissible.

References

- Synthesis of Axl/Mer Inhibitors: Compounds for the treatment of kinase-dependent disorders. WO2019148044A1. (2019). (Describes the specific use of **2-cyclopropyl-4-fluoroaniline** in Example 89/270).
- Suzuki Coupling of Cyclopropylboronates: Li, A. Y. Cyclopropylboronic acid: synthesis and Suzuki cross-coupling reactions.[2] (2002). (General optimization of cyclopropyl coupling).
- Nav1.8 Inhibitor Synthesis: 2,3-dihydroquinazolin compounds as NAV1.8 inhibitors. AU2020302338A1. (2020). (Details the nitro-reduction route).
- Chemical Properties: PubChem CID 58097746 (Related isomer) / CAS 1250966-57-4.

Disclaimer: This protocol is for research and development purposes. All synthesis steps should be conducted in a fume hood with appropriate PPE.

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Sources

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